

3,4-Dichloro-5-methoxypyridazine molecular weight and formula

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Compound of Interest

Compound Name: 3,4-Dichloro-5-methoxypyridazine

Cat. No.: B184940

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Technical Guide: 3,4-Dichloro-5-methoxypyridazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3,4-dichloro-5-methoxypyridazine**, a key building block in medicinal chemistry and drug discovery. Its distinct molecular structure and reactive sites make it a valuable precursor for the synthesis of diverse compound libraries.

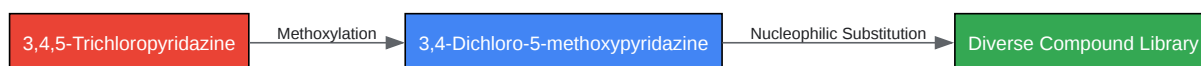
Core Molecular Data

The fundamental molecular properties of **3,4-dichloro-5-methoxypyridazine** are summarized below.

Property	Value
Molecular Formula	C ₅ H ₄ Cl ₂ N ₂ O [1][2][3]
Molecular Weight	179.00 g/mol [1][2][3]
CAS Number	63910-32-7 [1][2][3]

Role in Synthetic Chemistry

3,4-Dichloro-5-methoxypyridazine is a dihalogenated pyridazine compound recognized as a versatile synthetic intermediate.[2] The pyridazine ring is a privileged scaffold in chemical biology due to its favorable physicochemical properties, which are crucial for effective drug-target interactions.[2] The two chlorine atoms on the pyridazine ring exhibit different reactivities, which allows for selective and regioselective displacement by various nucleophiles. This property makes it an invaluable precursor for constructing diverse compound libraries for therapeutic and agrochemical research.[2]



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Caption: Synthetic pathway of **3,4-Dichloro-5-methoxypyridazine**.

Experimental Protocol: Synthesis of 3,4-Dichloro-5-methoxypyridazine

The following is a detailed protocol for the monomethoxylation of 3,4,5-trichloropyridazine to yield **3,4-dichloro-5-methoxypyridazine**.

Materials:

- 3,4,5-Trichloropyridazine
- Sodium methoxide (NaOMe) solution (0.5 M in Methanol)
- Methanol (MeOH)
- Chloroform (CHCl₃)
- Water
- Potassium carbonate (K₂CO₃)
- Alumina for column chromatography

- Ether

Procedure:

- A solution of sodium methoxide (0.5 M in 100 ml of methanol) is added to a solution of 9.17 g of 3,4,5-trichloropyridazine in 100 ml of methanol with stirring at a temperature below 0°C.[1]
- Stirring is continued for 1 hour at room temperature.[1]
- The solvent is then evaporated under reduced pressure.[1]
- Water (500 ml) is added to the residue. The insoluble product, **3,4-dichloro-5-methoxypyridazine**, is collected by filtration.[1]
- The aqueous filtrate is extracted three times with 50 ml of chloroform.[1]
- The combined chloroform extracts are dried over potassium carbonate and then evaporated. [1]
- The residue is chromatographed on an alumina column using ether as the eluent to isolate any remaining product.[1]

This protocol allows for the effective synthesis and isolation of **3,4-dichloro-5-methoxypyridazine**. [1]

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